

Application Notes and Protocols: Preparation of Vidofludimus Stock Solution in DMSO

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Compound of Interest

Compound Name: Vidofludimus

Cat. No.: B1684499

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This document provides a comprehensive guide for the preparation, storage, and handling of **Vidofludimus** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Physicochemical Properties and Solubility Data

Vidofludimus is an orally active and potent inhibitor of dihydroorotate dehydrogenase (DHODH) with immunomodulatory and anti-inflammatory properties. Accurate preparation of stock solutions is the first step in conducting reliable in vitro and in vivo studies.

Property	Value	Citations
Synonyms	4SC-101, IMU-838, SC12267	[1][2]
CAS Number	717824-30-1	[1][3]
Molecular Formula	C ₂₀ H ₁₈ FNO ₄	[1][4]
Molecular Weight	355.36 g/mol	[3][4][5]
Appearance	Crystalline solid	
Solubility in DMSO	≥ 100 mg/mL (approximately 281.4 mM)	[5]
Storage of Solid	-20°C	
Stock Solution Storage	Store in aliquots at -20°C for up to 1 year or at -80°C for up to 2 years. Avoid repeated freeze-thaw cycles.	[6]

Note: The solubility of **Vidofludimus** in DMSO can be affected by the purity of the compound and the quality of the DMSO. It is highly recommended to use fresh, anhydrous (moisture-free) DMSO to achieve maximum solubility.[5][6]

Experimental Protocol: Preparation of a 50 mM Vidofludimus Stock Solution

This protocol details the steps for preparing a 50 mM stock solution of **Vidofludimus** in DMSO.

Materials and Equipment

- **Vidofludimus** powder (CAS: 717824-30-1)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Analytical balance
- Microcentrifuge tubes or amber glass vials

- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- **Vidofludimus** is a bioactive compound and should be handled with care.
- Work in a well-ventilated area, preferably a chemical fume hood.
- Avoid inhalation of the powder and direct contact with skin and eyes.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin. Handle with appropriate gloves.

Step-by-Step Procedure

- **Equilibration:** Allow the vial of **Vidofludimus** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Calculation of Required Mass:** To prepare a 50 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For example, to prepare 1 mL (0.001 L) of a 50 mM (0.05 M) stock solution: $\text{Mass (mg)} = 0.05 \text{ mol/L} \times 0.001 \text{ L} \times 355.36 \text{ g/mol} \times 1000 \text{ mg/g} = 17.77 \text{ mg}$

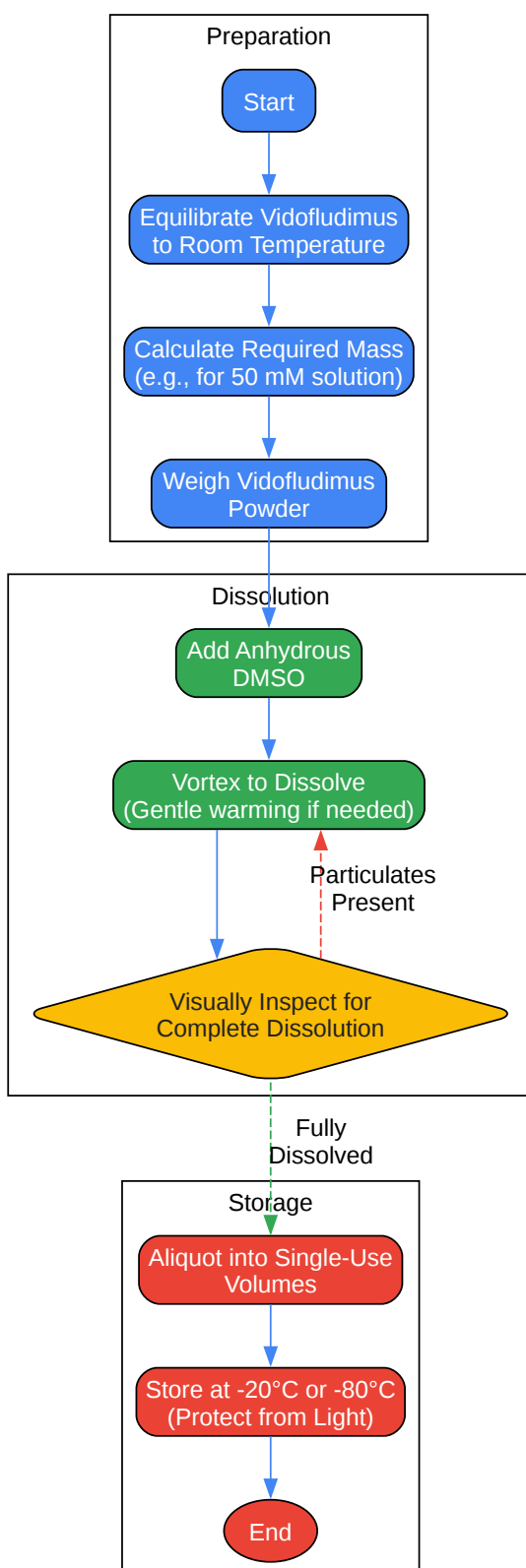
- **Weighing:** Carefully weigh out the calculated amount of **Vidofludimus** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the **Vidofludimus** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if

necessary. Visually inspect the solution to ensure there are no undissolved particulates.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Vidofludimus** stock solution.



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Caption: Workflow for Preparing **Vidofludimus** Stock Solution in DMSO.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Vidofludimus Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684499#how-to-prepare-vidofludimus-stock-solution-with-dmsol]

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